

How to dissolve 2,2',4,4'-Tetrahydroxybenzophenone for experiments

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Compound of Interest

Compound Name:	2,4,6,9-Tetrahydroxytetraphen-5(6H)-one
CAS No.:	91416-25-0
Cat. No.:	B14347490

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Application Note & Protocol: Dissolution and Handling of 2,2',4,4'-Tetrahydroxybenzophenone (BP-2)

Part 1: Executive Summary & Physicochemical Profile

2,2',4,4'-Tetrahydroxybenzophenone (BP-2) is a benzophenone derivative widely used as an ultraviolet (UV) filter in plastics and cosmetics, and extensively studied for its endocrine-disrupting potential (estrogenic activity).[1][2] Its chemical structure, characterized by four hydroxyl groups and a central ketone, dictates a specific solubility profile: it is lipophilic and practically insoluble in neutral water but dissolves readily in polar organic solvents and alkaline aqueous solutions.[1][2]

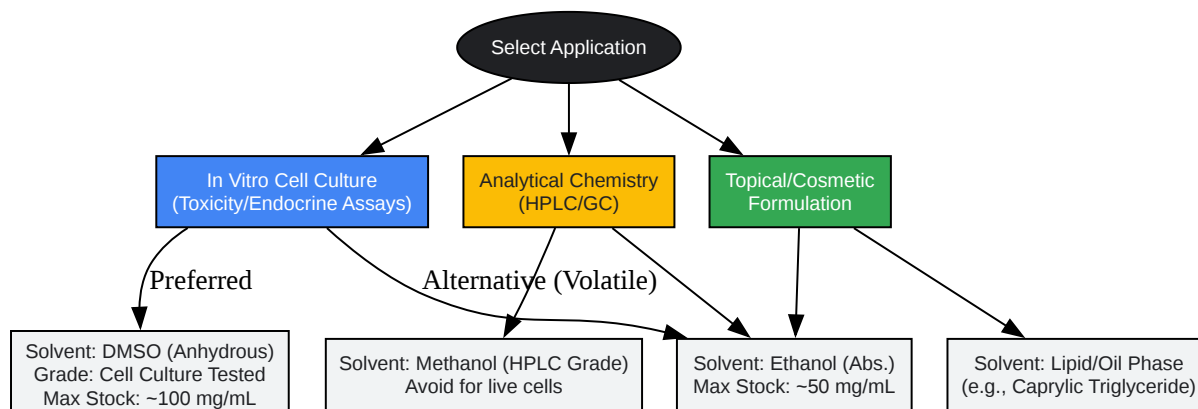
Successful experimentation depends on maintaining BP-2 in solution without precipitation ("crashing out") upon introduction to aqueous biological media.[1][2] This guide provides validated protocols for preparing stable stock solutions and working dilutions.

Table 1: Physicochemical Properties of BP-2

Property	Data	Relevance to Protocol
CAS Number	131-55-5	Verification of identity.[1][2][3][4][5]
Molecular Weight	246.22 g/mol	Calculation of Molarity (10 mM \approx 2.46 mg/mL).[1][2]
LogP (Octanol/Water)	-3.09	Lipophilic; prefers organic solvents or oils.[1][2]
pKa	-6.98 (Phenolic OH)	Acidic; solubility in water increases at pH > 8.[1][2]0.
Appearance	Yellow/Brown Crystalline Powder	Visual check for oxidation (darkening indicates degradation).[1][2]
Key Solubilities	DMSO (\geq 100 mg/mL), <i>Ethanol</i> (~50 mg/mL), <i>Methanol</i> (<i>Soluble</i>)	Requires sonication.[1][2][6]

Part 2: Solvent Selection Strategy

Selecting the correct solvent is the first critical decision. Use the decision tree below to match the solvent to your downstream application.



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Figure 1: Solvent selection decision tree based on experimental end-point.[1][2]

Part 3: Experimental Protocols

Protocol A: Preparation of High-Concentration Stock Solution (100 mM)

Target Application: Cell Culture (In Vitro) and High-Throughput Screening.[1][2]

Mechanistic Insight: BP-2 is hygroscopic.[1][2][5] Moisture in the solid powder or the solvent (DMSO) can significantly reduce solubility and stability. Always use anhydrous DMSO and allow the reagent bottle to equilibrate to room temperature before opening to prevent condensation.

Materials:

- BP-2 Powder (Store at RT, desiccated).[1][2][4][5]
- Anhydrous DMSO (Dimethyl Sulfoxide), Cell Culture Grade ($\geq 99.9\%$).[1][2]
- Amber glass vials (Borosilicate).[1][2]

- 0.22 µm PTFE (Polytetrafluoroethylene) Syringe Filter (Nylon is also acceptable; avoid Cellulose Acetate).[1][2]

Step-by-Step Procedure:

- Calculation: To prepare 10 mL of a 100 mM stock solution:

[1][2]

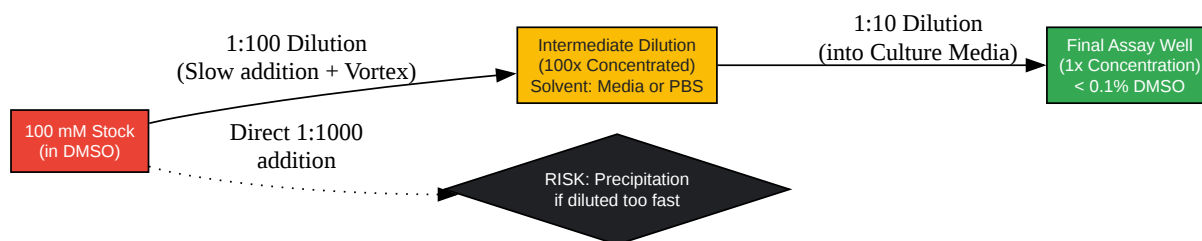
- Weighing: Weigh ~246.2 mg of BP-2 into a sterile amber glass vial.
 - Note: Amber glass protects the compound from UV-induced photo-degradation.[1][2]
- Solvent Addition: Add 10 mL of Anhydrous DMSO.
- Dissolution (Critical):
 - Vortex vigorously for 60 seconds.
 - Sonication: If visible particles remain, sonicate in a water bath at 30–40°C for 5–10 minutes.[1][2] The solution must be perfectly clear yellow/amber.[2]
- Sterilization: Draw the solution into a syringe and filter through a 0.22 µm PTFE filter into a fresh, sterile amber vial.
 - Why PTFE? DMSO dissolves many standard filter membranes (like Polystyrene or CN).[1][2] PTFE is chemically resistant.[1][2][7][8]
- Storage: Aliquot into small volumes (e.g., 100 µL) to avoid freeze-thaw cycles. Store at -20°C. Stable for 6 months.

Protocol B: Preparation of Aqueous Working Solutions (Cell Culture)

Challenge: BP-2 is hydrophobic.[1][2] Adding the stock directly to media can cause immediate precipitation (microprecipitation), leading to false negatives in toxicity assays.[1][2]

The "1000x" Rule: Keep the final solvent concentration (DMSO) $\leq 0.1\%$ (v/v) to avoid vehicle toxicity.[2]

Workflow Diagram:



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Figure 2: Two-step dilution strategy to prevent precipitation shock.[1][2]

Procedure:

- Thaw the 100 mM DMSO stock at 37°C until completely dissolved. Vortex.
- Intermediate Dilution: Prepare a 100 μ M intermediate solution.
 - Take 10 μ L of 100 mM Stock.[1][2]
 - Add to 9.99 mL of pre-warmed culture media (serum-free preferred for initial mixing).
 - Technique: Add the DMSO dropwise while vortexing the media to ensure rapid dispersion.
- Final Dilution: Dilute the intermediate solution into the final well volume to reach the desired test concentration (e.g., 1 μ M or 100 nM).

Part 4: Troubleshooting & Stability

Observation	Cause	Solution
Cloudiness upon water addition	"Crashing out" (Solubility limit exceeded).	Reduce final concentration or increase temperature slightly (37°C). Ensure DMSO < 0.5%.
Darkening of solution	Oxidation of phenolic groups. [2]	Check pH. BP-2 oxidizes faster in alkaline (pH > 8) conditions. [1][2] Use fresh stock.
Inconsistent Assay Results	Adsorption to plastics.	BP-2 is lipophilic and may stick to polystyrene plates.[1][2] Use glass-coated plates or pre-saturate tips.[1][2]

Part 5: Safety & Handling (SDS Summary)

- Hazards: Irritant to eyes, respiratory system, and skin.[1][2][9] Potential endocrine disruptor.
[1][2][3][6][10]
- PPE: Wear nitrile gloves, safety goggles, and a lab coat.[1][2] Handle powder in a fume hood to avoid inhalation.[1][2]
- Disposal: Dispose of as hazardous organic waste (phenolic compounds).[1][2]

References

- European Chemicals Agency (ECHA). Substance Information: Benzophenone-2.[1][2]
Retrieved from .[1][2]
- PubChem. Compound Summary for CID 8571: 2,2',4,4'-Tetrahydroxybenzophenone.[1][2]
National Library of Medicine.[1][2] Retrieved from .[1][2]
- Scientific Committee on Consumer Safety (SCCS). Opinion on Benzophenone-2.[1][2][3]
SCCS/1513/13.[1][2] European Commission.[1][2][3] Retrieved from .[1][2]
- Sigma-Aldrich. Product Specification: 2,2',4,4'-Tetrahydroxybenzophenone.[1][2] Retrieved from .[1][2]

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Sources

- [1. 2,2',4,4'-Tetrahydroxybenzophenone CAS#: 131-55-5 \[m.chemicalbook.com\]](#)
- [2. Page loading... \[wap.guidechem.com\]](#)
- [3. health.ec.europa.eu \[health.ec.europa.eu\]](#)
- [4. lookchem.com \[lookchem.com\]](#)
- [5. 2,2',4,4'-Tetrahydroxybenzophenone | 131-55-5 \[chemicalbook.com\]](#)
- [6. file.medchemexpress.com \[file.medchemexpress.com\]](#)
- [7. fishersci.co.uk \[fishersci.co.uk\]](#)
- [8. 2,2',4,4'-Tetrahydroxybenzophenone - Safety Data Sheet \[chemicalbook.com\]](#)
- [9. chembk.com \[chembk.com\]](#)
- [10. fishersci.com \[fishersci.com\]](#)
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